

Ifetroban Sodium solubility issues in aqueous solutions

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Compound of Interest

Compound Name: Ifetroban Sodium

Cat. No.: B1260816

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Technical Support Center: Ifetroban Sodium

This center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **Ifetroban Sodium** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Ifetroban Sodium** in common laboratory solvents?

A1: **Ifetroban Sodium**, a white to beige powder, exhibits different solubility levels across various solvents. While it is considered water-soluble, its solubility can be influenced by the specific aqueous medium. Quantitative data from various suppliers indicates its solubility in water is approximately 20 mg/mL. One prediction model suggests a much lower water solubility of 0.0135 mg/mL, highlighting the potential for variability^[1]. For organic solvents, it is generally soluble in DMSO.

Q2: My **Ifetroban Sodium** is not dissolving completely in water. What are the potential reasons?

A2: Several factors can contribute to incomplete dissolution:

- **pH of the Solution:** The pH of the aqueous medium can significantly impact the solubility of ionizable compounds like **Ifetroban Sodium**.

- Temperature: Dissolution can be temperature-dependent. Preparing the solution at room temperature (15°C to 30°C) is a common starting point[2].
- Purity of the Compound: Ensure the **Ifetroban Sodium** is of high purity (e.g., ≥98% HPLC) as impurities can affect solubility.
- Rate of Addition: Adding the powder too quickly to the solvent without adequate stirring can lead to clumping and incomplete dissolution.

Q3: Can I use sonication or heating to improve the solubility of **Ifetroban Sodium**?

A3: While gentle heating and sonication are common techniques to enhance the dissolution of compounds, their effect on **Ifetroban Sodium**'s stability should be considered. There is no specific data found indicating that these methods should be avoided, but it is best practice to use the mildest conditions necessary. Start with gentle warming or brief periods of sonication and always visually inspect the solution for any signs of precipitation or degradation. For many powdered media, heating the water is not recommended[2].

Q4: What is the stability of **Ifetroban Sodium** in aqueous solutions?

A4: Once in solution, the stability of **Ifetroban Sodium** can be a concern. While specific long-term stability data for **Ifetroban Sodium** in various aqueous buffers is not readily available in the provided search results, it is known that solutions of other drugs can be stable for at least 12 hours at 40°C at a neutral pH. It is recommended to prepare solutions fresh for each experiment. If storage is necessary, it should be for a short duration at 2-8°C, and a stability study for your specific conditions is advisable.

Q5: What are the target receptors for **Ifetroban Sodium**?

A5: **Ifetroban Sodium** is a potent and selective antagonist of the thromboxane A2 (TXA2) and prostaglandin H2 (PGH2) receptors, also known as TP receptors. It blocks the activity of both TXA2 and its precursors, thereby inhibiting processes like platelet aggregation and vasoconstriction.

Quantitative Solubility Data

The following table summarizes the reported solubility of **Ifetroban Sodium** in various solvents. Researchers should note that experimental values may vary based on the specific lot of the compound, solvent purity, and experimental conditions.

Solvent	Reported Solubility	Molecular Weight	Molarity (at max solubility)	Source
Water (H ₂ O)	20 mg/mL	462.51 g/mol	~43.24 mM	Sigma-Aldrich
Water (H ₂ O)	0.0135 mg/mL (Predicted)	462.522 g/mol	~0.029 mM	DrugBank (ALOGPS)

Troubleshooting Guide

If you encounter solubility issues with **Ifetroban Sodium**, follow this step-by-step guide.

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```
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not dissolved"]; check_solvent -> fail [label="Solvent is incorrect"]; } dot
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Troubleshooting workflow for **Ifetroban Sodium** dissolution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution of **Ifetroban Sodium**

This protocol details the steps to prepare a 10 mM stock solution from powdered **Ifetroban Sodium**.

- Materials:
 - **Ifetroban Sodium** (MW: 462.51 g/mol)
 - High-purity sterile water (e.g., Milli-Q or equivalent)
 - Sterile conical tube (e.g., 15 mL or 50 mL)
 - Calibrated analytical balance
 - Vortex mixer
 - Pipettes
- Procedure:
 1. Calculate the required mass of **Ifetroban Sodium**. For 10 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 462.51 \text{ g/mol} \times 1000 \text{ mg/g} = 46.25 \text{ mg}$
 2. Accurately weigh 46.25 mg of **Ifetroban Sodium** powder and transfer it to the conical tube.
 3. Add approximately 8 mL of high-purity sterile water to the tube.

4. Cap the tube securely and vortex the solution at medium speed. Add the powder slowly to the vortexing liquid to prevent clumping.
5. Continue vortexing until the powder is completely dissolved. A clear solution should be obtained.
6. If dissolution is slow, you may gently warm the solution in a water bath at 37°C for a few minutes.
7. Once fully dissolved, add sterile water to reach a final volume of 10.0 mL.
8. Filter the solution through a 0.22 µm sterile filter into a fresh sterile tube if required for the experimental application.
9. Storage: Use the solution immediately for best results. If short-term storage is required, store at 2-8°C and use within 24 hours. For longer storage, aliquoting and freezing at -20°C or -80°C may be possible, but stability under these conditions should be validated.

Signaling Pathway

Mechanism of Action: Thromboxane A2 Receptor Antagonism

Ifetroban acts as a competitive antagonist at the Thromboxane A2 (TXA2) receptor, also known as the TP receptor. This receptor is a G protein-coupled receptor (GPCR) that, when activated by its endogenous ligands TXA2 or PGH2, initiates a signaling cascade leading to physiological responses such as platelet aggregation and vasoconstriction. By blocking this receptor, Ifetroban prevents these downstream effects.

```
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> Response; } dot
```

Ifetroban's role in blocking the TXA2 signaling pathway.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Cell Culture Media Preparation from Powder | Thermo Fisher Scientific - US [thermofisher.com]
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